

An In-depth Technical Guide to 1-(3,4-dimethoxybenzoyl)azepane

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Compound of Interest

Compound Name: 1-(3,4-dimethoxybenzoyl)azepane

Cat. No.: B5631984

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Disclaimer: Direct experimental data for **1-(3,4-dimethoxybenzoyl)azepane** is not readily available in the current scientific literature. This guide has been compiled based on established principles of organic chemistry and pharmacology, drawing analogies from structurally related compounds. All information regarding synthesis, potential biological activity, and experimental protocols should be considered predictive and requires experimental validation.

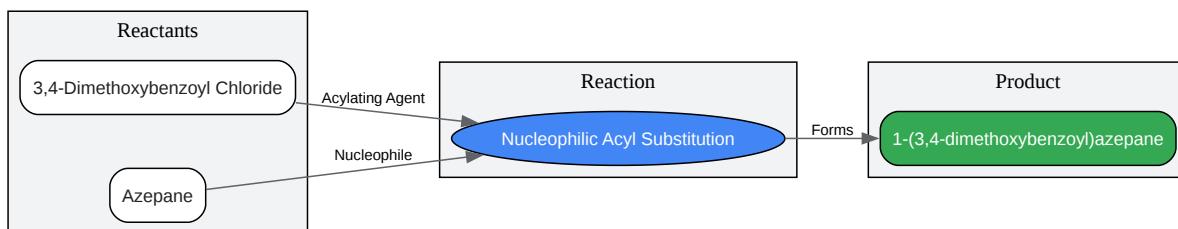
Introduction

1-(3,4-dimethoxybenzoyl)azepane is a novel chemical entity belonging to the class of N-acylazepanes. The azepane ring, a seven-membered saturated heterocycle, is a recognized scaffold in medicinal chemistry, while the 3,4-dimethoxybenzoyl moiety is present in various biologically active natural products and synthetic compounds. This technical guide provides a comprehensive overview of the predicted synthesis, potential biological activities, and relevant experimental methodologies for **1-(3,4-dimethoxybenzoyl)azepane**, aimed at researchers, scientists, and drug development professionals.

Chemical Synthesis

The synthesis of **1-(3,4-dimethoxybenzoyl)azepane** can be readily achieved through the nucleophilic acyl substitution of azepane with an activated derivative of 3,4-dimethoxybenzoic acid, most commonly 3,4-dimethoxybenzoyl chloride. This is a standard and high-yielding amidation reaction.

Proposed Synthetic Scheme



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Caption: Proposed synthesis of **1-(3,4-dimethoxybenzoyl)azepane**.

Experimental Protocol: Synthesis of **1-(3,4-dimethoxybenzoyl)azepane**

Materials:

- Azepane
- 3,4-Dimethoxybenzoyl chloride[1]
- Triethylamine (or another suitable non-nucleophilic base)
- Dichloromethane (DCM) or a similar aprotic solvent
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Standard laboratory glassware and magnetic stirrer

Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve azepane (1.0 equivalent) and triethylamine (1.1 equivalents) in anhydrous dichloromethane.
- Cool the solution to 0 °C in an ice bath.
- To the cooled, stirring solution, add a solution of 3,4-dimethoxybenzoyl chloride (1.05 equivalents) in anhydrous dichloromethane dropwise over 15-30 minutes. 3,4-Dimethoxybenzoyl chloride is a known reactive acylating agent used to introduce the 3,4-dimethoxybenzoyl moiety.^[1]
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-4 hours, or until thin-layer chromatography (TLC) indicates the consumption of the starting materials.
- Quench the reaction by adding water.
- Transfer the mixture to a separatory funnel and wash sequentially with saturated aqueous sodium bicarbonate solution, water, and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford the pure **1-(3,4-dimethoxybenzoyl)azepane**.

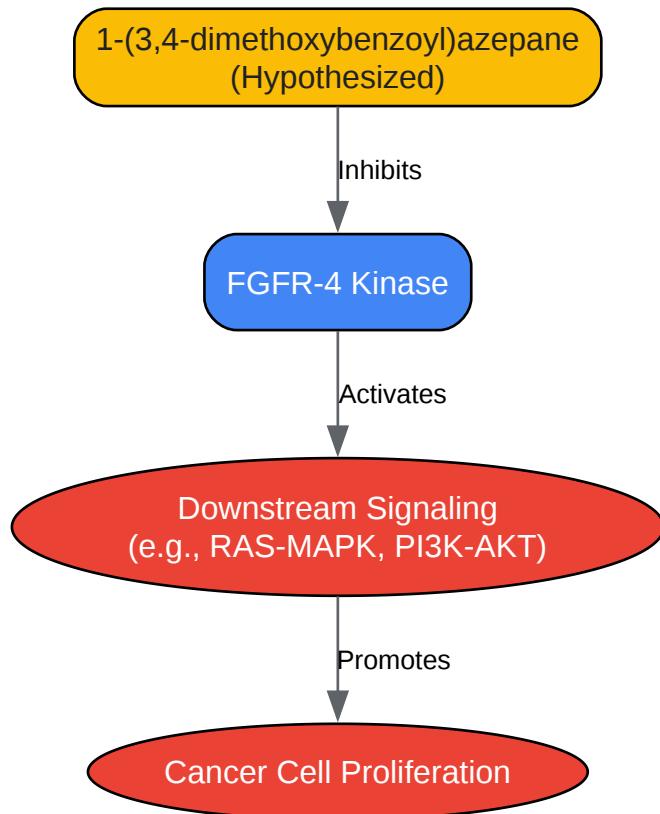
Potential Biological Activities and Signaling Pathways

While no specific biological data exists for **1-(3,4-dimethoxybenzoyl)azepane**, the structural motifs suggest several potential areas of pharmacological interest.

Potential as a Kinase Inhibitor

The 3,4-dimethoxybenzoyl moiety has been identified in inhibitors of Fibroblast Growth Factor Receptor 4 (FGFR-4).^[1] FGFRs are a family of receptor tyrosine kinases involved in cell proliferation, differentiation, and migration. Dysregulation of FGFR signaling is implicated in

various cancers. It is plausible that **1-(3,4-dimethoxybenzoyl)azepane** could exhibit inhibitory activity against FGFR-4 or other kinases.



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Caption: Hypothesized FGFR-4 signaling inhibition.

Potential in Neurodegenerative Diseases

The 3,4-dimethoxybenzoyl scaffold is also being explored in the design of multi-target-directed ligands for Alzheimer's disease.^[1] The complex pathology of Alzheimer's involves amyloid-beta plaque formation, tau hyperphosphorylation, and cholinergic dysfunction. Compounds with the 3,4-dimethoxybenzoyl moiety may interact with targets relevant to these pathways.

Antiproliferative Activity

A structurally related compound, 3-O-(3,4,5-trimethoxybenzoyl)-(-)-epicatechin, has demonstrated significant antiproliferative activity against various cancer cell lines.^[2] This suggests that the substituted benzoyl moiety can be a key pharmacophore for anticancer

effects. The mechanism for this related compound was linked to the disruption of the folate cycle by binding to dihydrofolate reductase.[2]

Quantitative Data from Structurally Related Compounds

Due to the absence of direct data for the target compound, the following table summarizes inhibitory concentrations (IC50) for a related compound to provide a preliminary indication of potential potency.

Compound	Target/Assay	IC50 (μM)	Reference
3-O-(3,4,5-trimethoxybenzoyl)-(-)-epicatechin	Human Melanoma Cell Proliferation	~10-20	[2]

Experimental Protocols for Biological Evaluation

Should **1-(3,4-dimethoxybenzoyl)azepane** be synthesized, the following are general protocols for initial biological screening based on the potential activities of related compounds.

Kinase Inhibition Assay (e.g., FGFR-4)

Objective: To determine the in vitro inhibitory activity of **1-(3,4-dimethoxybenzoyl)azepane** against a specific kinase.

Principle: A luminescent kinase assay (e.g., ADP-Glo™ Kinase Assay) can be used to measure the amount of ADP produced during the kinase reaction. Inhibition of the kinase results in a lower ADP concentration and a reduced luminescent signal.

Workflow:



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Caption: Workflow for an in vitro kinase inhibition assay.

Cell Proliferation Assay (MTT Assay)

Objective: To assess the cytotoxic or antiproliferative effects of **1-(3,4-dimethoxybenzoyl)azepane** on a cancer cell line.

Principle: The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay that measures cellular metabolic activity. Viable cells with active metabolism reduce the yellow MTT to a purple formazan product, which can be quantified spectrophotometrically.

Procedure:

- Plate cells in a 96-well plate and allow them to adhere overnight.
- Treat the cells with various concentrations of **1-(3,4-dimethoxybenzoyl)azepane** and a vehicle control.
- Incubate for a specified period (e.g., 48 or 72 hours).
- Add MTT solution to each well and incubate for 2-4 hours to allow for formazan crystal formation.
- Solubilize the formazan crystals with a solubilization solution (e.g., DMSO or acidified isopropanol).
- Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.
- Calculate the percentage of cell viability relative to the vehicle control and determine the IC₅₀ value.

Conclusion

1-(3,4-dimethoxybenzoyl)azepane represents an unexplored area of chemical space with potential for biological activity, drawing from the established roles of its constituent azepane and 3,4-dimethoxybenzoyl moieties. The synthesis is predicted to be straightforward, and this guide provides a foundational framework for its preparation and subsequent biological

evaluation. Researchers are encouraged to undertake the synthesis and screening of this compound to elucidate its actual chemical and pharmacological properties.

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References

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- 2. Synthesis and biological activity of a 3,4,5-trimethoxybenzoyl ester analogue of epicatechin-3-gallate - PubMed [pubmed.ncbi.nlm.nih.gov]
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